

# An In-Depth Technical Guide to the Physicochemical Characteristics of Acid Blue 1

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## Compound of Interest

Compound Name: C.I. Acid Blue 1

Cat. No.: B8048869

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## Foreword

In the intricate landscape of scientific research and development, a thorough understanding of the fundamental properties of chemical compounds is paramount. This guide provides a comprehensive technical overview of Acid Blue 1 (C.I. 42045), a synthetic triphenylmethane dye. Moving beyond a simple recitation of facts, this document, crafted from the perspective of a Senior Application Scientist, delves into the causality behind experimental choices and provides self-validating protocols for its analysis. Our objective is to equip researchers, scientists, and drug development professionals with the critical knowledge and practical methodologies required to effectively utilize and understand this compound in their work.

## Introduction to Acid Blue 1: A Versatile Triphenylmethane Dye

Acid Blue 1, also known by numerous synonyms including Patent Blue VF and C.I. 42045, is a synthetic organic dye belonging to the triarylmethane class.<sup>[1][2]</sup> Its vibrant blue color and high

water solubility have led to its widespread use in a variety of industries, including textiles, inks, paper, and cosmetics.[2][3] In the scientific realm, it serves as a biological stain and a pH indicator.[4] The core structure of Acid Blue 1 features a central carbon atom bonded to three aryl groups, with its characteristic color arising from the extensive delocalized  $\pi$ -electron system across the molecule. The presence of sulfonate groups imparts its acidic nature and high aqueous solubility.[1]

## Core Physicochemical Characteristics

A foundational understanding of a compound's physicochemical properties is the bedrock of its successful application and analysis. These parameters govern its behavior in various matrices and are crucial for method development and interpretation of results.

## Chemical Identity and Structure

The unambiguous identification of a chemical entity is the first step in any scientific investigation. The structure of Acid Blue 1, depicted below, reveals the key functional groups that dictate its properties.

Figure 1: Chemical Structure of Acid Blue 1.

Identifier	Value
Chemical Name	Sodium;2-[[4-[ethyl-[(3-sulfonatophenyl)methyl]amino]phenyl]-[4-[ethyl-[(3-sulfonatophenyl)methyl]azaniumylidene]cyclohexa-2,5-dien-1-ylidene]methyl]benzenesulfonate
Synonyms	C.I. 42045, Patent Blue VF, Acid Blue V
CAS Number	129-17-9
Molecular Formula	C <sub>27</sub> H <sub>31</sub> N <sub>2</sub> NaO <sub>6</sub> S <sub>2</sub>
Molecular Weight	566.66 g/mol [5]
Colour Index	42045

## Physical and Spectral Properties

The physical and spectral properties of Acid Blue 1 are summarized in the table below. These characteristics are fundamental for its handling, storage, and analytical determination.

Property	Value	Source(s)
Appearance	Dark bluish-green to dark purple crystalline powder	[1][5]
Melting Point	>250 °C	[5]
Solubility	Soluble in water (1 g/20 mL at 20 °C), soluble in ethanol	[1][5]
$\lambda_{\text{max}}$ (in water)	635-641 nm, 410 nm	[2]
pH Indicator Range	Yellow-orange (pH 0.8) to deep blue (pH 3.0)	[2]
LogP (estimated)	-5.34	[2]

The maximum absorbance ( $\lambda_{\text{max}}$ ) at approximately 638 nm is due to the extensive conjugated system of the triphenylmethane structure and is the basis for its quantitative analysis using UV-Vis spectrophotometry. The significant color change with pH indicates the protonation/deprotonation of the molecule, which alters the electronic transitions and hence the absorbed wavelengths. While an experimental pKa value is not readily available in the literature, the observed pH range of color change suggests a pKa value within this acidic range. The highly negative estimated LogP value underscores the compound's hydrophilic nature, a direct consequence of the charged sulfonate groups.

## Analytical Methodologies: A Practical Guide

Accurate and precise quantification of Acid Blue 1 is crucial for quality control, research, and safety assessments. This section provides detailed, field-proven protocols for its analysis using common laboratory instrumentation.

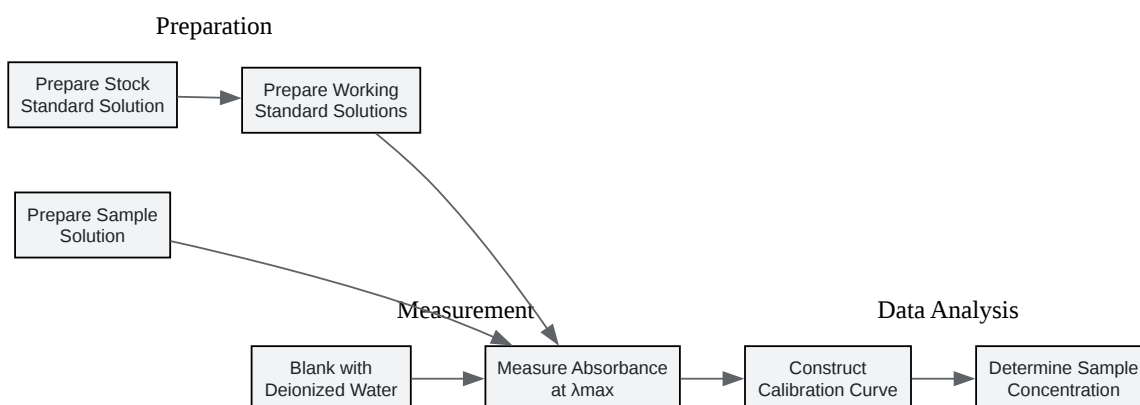
## UV-Vis Spectrophotometric Analysis

**Principle:** This method relies on the Beer-Lambert law, which states that the absorbance of a solution is directly proportional to the concentration of the analyte and the path length of the light beam through the solution. The strong absorbance of Acid Blue 1 in the visible region makes this a simple and robust method for its quantification.

#### Experimental Protocol:

- Preparation of Stock Standard Solution (1000  $\mu\text{g/mL}$ ):
  - Accurately weigh 100 mg of Acid Blue 1 reference standard.
  - Dissolve it in a 100 mL volumetric flask with deionized water and make up to the mark. This solution should be stored in a dark, cool place.
- Preparation of Working Standard Solutions:
  - Prepare a series of working standards (e.g., 1, 2, 5, 10, 15, 20  $\mu\text{g/mL}$ ) by diluting the stock solution with deionized water in volumetric flasks. The choice of concentrations should bracket the expected concentration of the unknown sample.
- Sample Preparation:
  - For liquid samples (e.g., beverages), a simple dilution with deionized water to bring the concentration within the calibration range may be sufficient.
  - For solid samples (e.g., textiles), an extraction step is necessary. A known weight of the material should be extracted with a suitable solvent (e.g., a mixture of water and a small amount of ammonia to ensure the dye is in its soluble form) with the aid of sonication or heating. The extract should then be filtered and diluted as needed.
- Spectrophotometric Measurement:
  - Set the spectrophotometer to measure absorbance at the  $\lambda_{\text{max}}$  of Acid Blue 1 (approximately 638 nm).
  - Use deionized water as the blank to zero the instrument.
  - Measure the absorbance of each working standard and the prepared sample solution.

- Data Analysis:
  - Construct a calibration curve by plotting the absorbance of the standards against their corresponding concentrations.
  - Perform a linear regression analysis to obtain the equation of the line ( $y = mx + c$ ) and the correlation coefficient ( $R^2$ ). An  $R^2$  value  $> 0.995$  is desirable.
  - Determine the concentration of Acid Blue 1 in the sample solution using the calibration curve equation.



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Figure 2: UV-Vis Spectrophotometric Analysis Workflow.

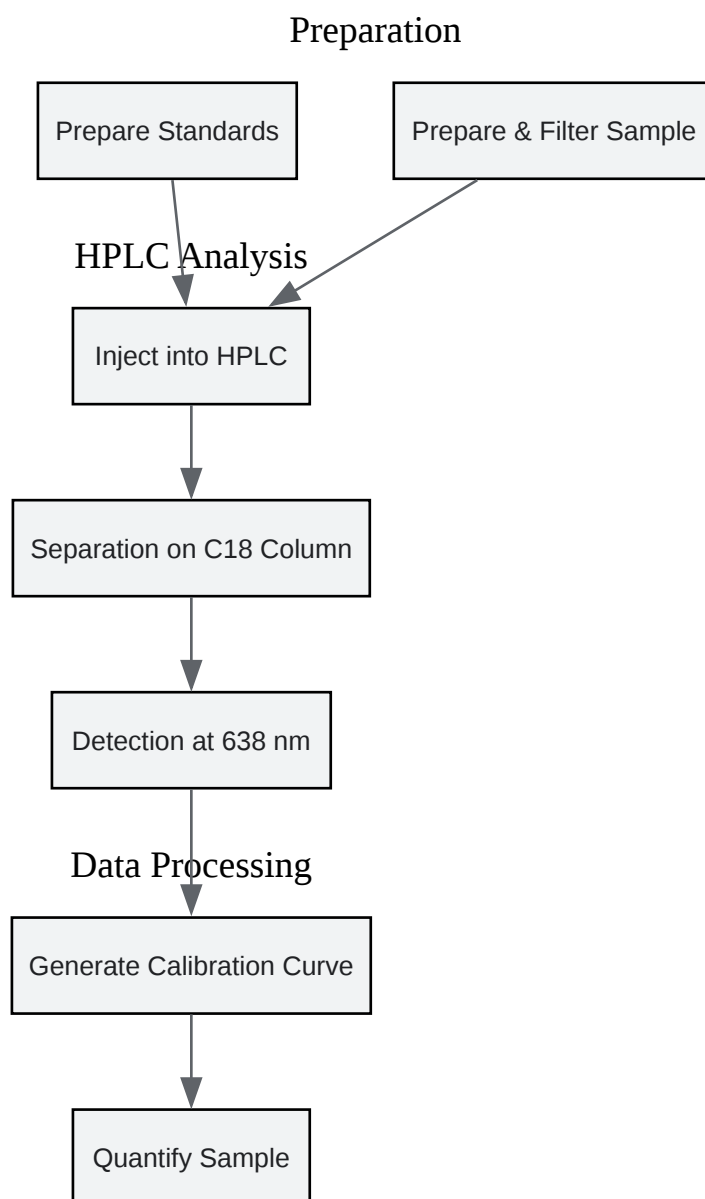
## High-Performance Liquid Chromatography (HPLC) Analysis

Principle: HPLC offers superior selectivity and sensitivity compared to spectrophotometry, making it the method of choice for complex matrices or when the simultaneous analysis of multiple components is required. The separation is based on the differential partitioning of the analyte between a stationary phase (e.g., C18) and a mobile phase.

## Experimental Protocol:

- Instrumentation and Chromatographic Conditions:
  - HPLC System: A system equipped with a pump, autosampler, column oven, and a UV-Vis or Diode Array Detector (DAD).
  - Column: A C18 reversed-phase column (e.g., 4.6 mm x 150 mm, 5  $\mu$ m particle size) is a common and effective choice.
  - Mobile Phase: A gradient elution is typically employed for optimal separation.
    - Solvent A: 10 mM ammonium acetate in water.
    - Solvent B: Acetonitrile.
  - Gradient Program: A starting composition of 95% A and 5% B, ramping to a higher concentration of B over a set time, followed by a re-equilibration step. The exact gradient will depend on the specific column and system and should be optimized.
  - Flow Rate: 1.0 mL/min.
  - Column Temperature: 30 °C.
  - Detection Wavelength: 638 nm.
  - Injection Volume: 10  $\mu$ L.
- Preparation of Standards and Samples:
  - Prepare stock and working standard solutions of Acid Blue 1 in the mobile phase initial composition or a compatible solvent.
  - Sample preparation should follow similar principles as for UV-Vis analysis, with a final filtration step (0.45  $\mu$ m filter) to remove any particulates before injection.
- Data Analysis:

- Identify the peak corresponding to Acid Blue 1 based on its retention time compared to the standard.
- Construct a calibration curve by plotting the peak area of the standards against their concentrations.
- Quantify the amount of Acid Blue 1 in the sample using the calibration curve.



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Figure 3: High-Performance Liquid Chromatography (HPLC) Analysis Workflow.

## Applications and Toxicological Profile: A Balanced Perspective

### Industrial and Scientific Applications

The utility of Acid Blue 1 spans a wide range of applications:

- **Textile Industry:** It is extensively used for dyeing wool, silk, and nylon fibers due to its good lightfastness and washfastness properties.[4]
- **Inks and Paper:** Its vibrant color makes it a common component in inks and for coloring paper products.[3]
- **Cosmetics:** It is used in hair dyes and other cosmetic products.[2]
- **Biological Staining:** In laboratory settings, it is employed as a stain to visualize biological structures.[4]
- **pH Indicator:** Its distinct color change in acidic conditions allows it to be used as a pH indicator.[4]
- **Medical Applications:** It has been used to detect sentinel lymph nodes in cancer patients.[2]

### Toxicological Considerations

While widely used, the safety of Acid Blue 1 has been a subject of scientific inquiry. It is important for researchers to be aware of its toxicological profile.

- **General Toxicity:** Some studies have indicated potential toxic effects on the heart and lungs, although this is not consistently observed in all cases.[4]
- **Neurotoxicity:** There is some evidence suggesting that Acid Blue 1 may have neurotoxic potential.[6]
- **Genotoxicity and Carcinogenicity:** While some studies have not found evidence of genotoxicity, others have reported chromosomal aberrations.[6] Industry-sponsored studies

have generally not found evidence of carcinogenicity.[6]

- **Regulatory Status:** Regulatory bodies such as the FDA have approved Acid Blue 1 for specific uses in food, drugs, and cosmetics, with established acceptable daily intake levels. [7]

It is crucial to handle Acid Blue 1 with appropriate safety precautions, including the use of personal protective equipment, to minimize exposure.

## Stability and Degradation

The stability of Acid Blue 1 is an important consideration for its storage and for understanding its environmental fate.

- **pH and Thermal Stability:** Acid Blue 1 is generally stable under normal storage conditions.[5] However, its color is pH-dependent, as discussed earlier. Studies on the discoloration of Acid Blue 1 by persulfate have shown that the degradation rate is influenced by pH and temperature.[8]
- **Degradation Pathways:** The degradation of triphenylmethane dyes can occur through various mechanisms, including oxidation and photodegradation. The discoloration process often involves the cleavage of the chromophore, leading to the formation of smaller, colorless aromatic compounds. Advanced oxidation processes can lead to further degradation and mineralization.[8] The identification of specific degradation products often requires advanced analytical techniques such as liquid chromatography-mass spectrometry (LC-MS).

## Conclusion

This technical guide has provided a comprehensive overview of the physicochemical characteristics of Acid Blue 1, moving beyond a simple data sheet to offer practical insights and detailed analytical protocols. A thorough understanding of its chemical identity, physical and spectral properties, and analytical behavior is essential for its effective and safe use in research, development, and industrial applications. The provided experimental workflows for UV-Vis and HPLC analysis serve as a self-validating framework for its accurate quantification. As with any chemical compound, a balanced perspective on its utility and potential toxicological profile is necessary for responsible scientific practice.

## References

- LookChem. Cas 129-17-9, Acid blue 1. [\[Link\]](#)
- Rupa Health. Blue 1 Dye: Everything You Need to Know About this Food Coloring. [\[Link\]](#)
- Pylam Dyes. Acid Blue 1. [\[Link\]](#)
- PubChem - NIH. Direct Blue 1. [\[Link\]](#)
- World dye variety. Acid Blue 1. [\[Link\]](#)
- PMC - NIH. The Effects of Natural and Synthetic Blue Dyes on Human Health: A Review of Current Knowledge and Therapeutic Perspectives. [\[Link\]](#)
- Wikipedia. Acid Blue 25. [\[Link\]](#)
- Journal of Chemical Technology and Metallurgy. KINETIC STUDY OF ACID BLUE 1 DISCOLORATION WITH PERSULFATE Zeinab Ali Ayoub, Ogarite Ali Yazbeck, Mouhiaddine Mohamed El Jamal. [\[Link\]](#)
- PubChem. FD&C Blue No. 1 | C37H34N2Na2O9S3 | CID 19700. [\[Link\]](#)
- ResearchGate. (PDF) Kinetic study of Acid Blue 1 discoloration with persulfate. [\[Link\]](#)
- ResearchGate. Determination Method of Disperse Blue 1 in Workplace Air. [\[Link\]](#)
- Organic Chemistry Data. pKa Data Compiled by R. Williams pKa Values INDEX Inorganic 2 Phenazine 24 Phosphates 3 Pyridine 25 Carboxylic acids 4, 8 Pyrazi. [\[Link\]](#)
- ResearchGate. UV-Vis spectrum of Acid Blue 161 before and after biosorption with *A. niger*. [\[Link\]](#)
- ResearchGate. Chemical structures. a Acid Red 27 (pKa = 6.5). b Acid Yellow 17.... [\[Link\]](#)
- ResearchGate. UV-Vis absorption spectra of 1 (blue) and 2 (red) normalized at their.... [\[Link\]](#)

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- [1. researchgate.net](https://www.researchgate.net) [researchgate.net]
- [2. researchgate.net](https://www.researchgate.net) [researchgate.net]
- [3. alpha.chem.umb.edu](https://alpha.chem.umb.edu) [alpha.chem.umb.edu]
- [4. cdn.prexams.com](https://cdn.prexams.com) [cdn.prexams.com]
- [5. scribd.com](https://www.scribd.com) [scribd.com]
- [6. ec.europa.eu](https://ec.europa.eu) [ec.europa.eu]
- [7. chemlab.truman.edu](https://chemlab.truman.edu) [chemlab.truman.edu]
- [8. mdpi.com](https://www.mdpi.com) [mdpi.com]
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